

# Application Note: Quantification of N-methylphenylethanolamine in Biological Samples

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## Compound of Interest

Compound Name: *N-methylphenylethanolamine*

Cat. No.: *B1194725*

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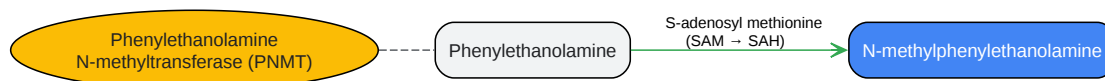
Audience: Researchers, scientists, and drug development professionals.

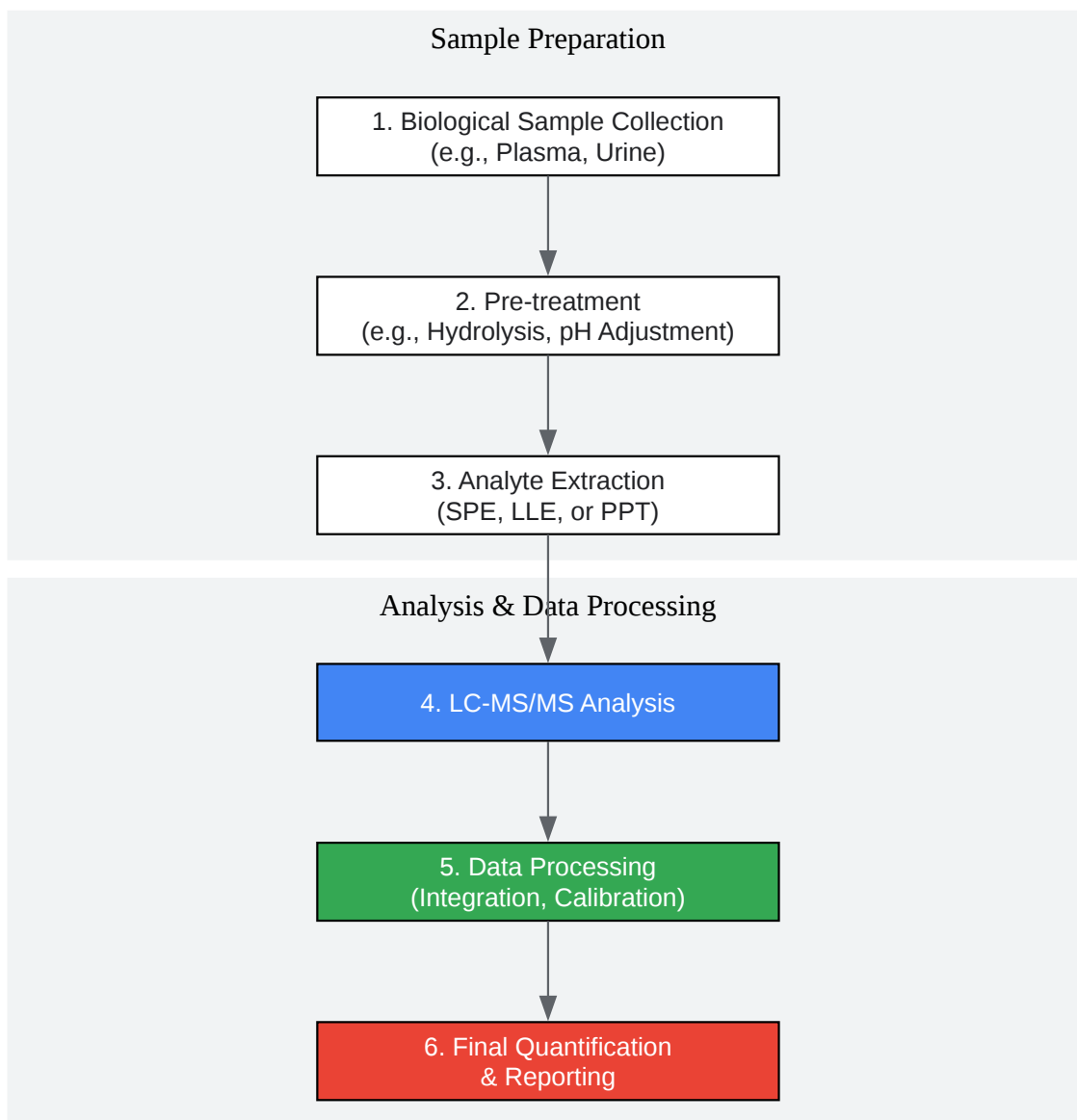
**Introduction** **N-methylphenylethanolamine** (NMPEA), also known as Halostachine, is an endogenous trace amine and a natural alkaloid first isolated from the Asian shrub *Halostachys caspica*.<sup>[1]</sup> It functions as a human and plant metabolite and is structurally related to other phenylethanolamines like synephrine and ephedrine.<sup>[1]</sup> In animal tissues, NMPEA is formed from its precursor, phenylethanolamine, through the action of the enzyme phenylethanolamine N-methyl transferase (PNMT).<sup>[1]</sup> This enzyme is a critical component in the biosynthesis of epinephrine.<sup>[2]</sup> Given its role in biochemical pathways and its presence as a metabolite, the accurate and sensitive quantification of NMPEA in biological matrices such as plasma and urine is essential for pharmacological, toxicological, and clinical research.

This document provides detailed protocols for sample preparation and analysis using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), which is considered a gold standard for its high sensitivity and selectivity in quantifying small molecules in complex biological samples.<sup>[3][4]</sup>

## Metabolic Pathway

The biosynthesis of **N-methylphenylethanolamine** from its precursor is a direct enzymatic conversion.





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## References

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